

# Personal protective equipment for handling 6H05 TFA

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# Essential Safety and Handling Guide for 6H05 TFA

This guide provides immediate and essential safety protocols for handling **6H05 TFA** (Trifluoroacetic acid salt of 6H05), a potent and selective allosteric inhibitor of the oncogenic K-Ras (G12C) mutant.[1][2][3] Adherence to these procedures is critical to minimize exposure risk and ensure a safe laboratory environment. The primary hazard associated with **6H05 TFA** is the trifluoroacetic acid (TFA) component, a strong, corrosive acid.[4]

## **Personal Protective Equipment (PPE)**

A comprehensive approach to personal safety is mandatory when handling **6H05 TFA**. The following table summarizes the required PPE.



Equipment	Specification	Purpose	Volume Guidance
Eye and Face Protection	ANSI-approved chemical splash goggles.[5]	Protects eyes from splashes.	A face shield is recommended for handling volumes greater than 100 mL.
Hand Protection	Chemical-resistant nitrile gloves.	Protects skin from contact.	For high-volume applications (>500 mL), heavy-duty gloves such as butyl rubber or Viton are required. Double gloving is recommended.
Body Protection	A properly fitting lab coat, buttoned to full length.	Protects against spills and splashes.	For larger volumes, a chemical-resistant apron is recommended.
Footwear	Closed-toed shoes.	Protects feet from spills.	N/A
Respiratory Protection	Not generally required when used in a fume hood.	Protects against inhalation of vapors.	If use outside a fume hood is necessary, a respiratory protection analysis should be performed by Environmental Health & Safety (EHS).

## Operational Protocol: Safe Handling of 6H05 TFA

This protocol outlines the step-by-step procedure for safely handling **6H05 TFA** in a laboratory setting.

#### 1. Engineering Controls and Preparation:



- Fume Hood: All work with **6H05 TFA** must be conducted in a properly functioning chemical fume hood. The sash should be kept at the lowest practical height.
- Emergency Equipment: Ensure an eyewash station and safety shower are immediately accessible in the work area.
- Clear Workspace: Before starting, clear the fume hood of all unnecessary items and decontaminate the work surface.
- 2. Handling the Compound:
- Don PPE: Wear all required PPE before entering the designated work area.
- Avoid Dust: When handling the solid, lyophilized powder, use caution to avoid creating dust.
- Solution Preparation: If preparing a solution, slowly add the 6H05 TFA to the solvent. To
  avoid a violent reaction, always add the acid or acidic salt to the diluent, never the other way
  around.
- 3. Post-Handling Procedures:
- Decontamination: Upon completion of work, decontaminate all surfaces and equipment that may have come into contact with the compound.
- Hand Washing: Wash hands thoroughly after handling the product.

#### **Emergency Procedures**

Immediate and appropriate action is crucial in the event of an exposure or spill.

- Eye Contact: Immediately flush eyes with water for at least 15 minutes at an eyewash station, holding eyelids open. Seek immediate medical attention.
- Skin Contact: Immediately move to a safety shower and rinse the affected area for at least 15 minutes. Remove contaminated clothing while rinsing. Seek medical attention if irritation occurs.



- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Rinse the mouth with cold water. Do NOT induce vomiting. Seek immediate medical attention.
- Spills:
  - Minor Spill (<50 mL inside a fume hood): Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, sealed container for disposal.
  - Major Spill (>50 mL or any spill outside a fume hood): Evacuate the laboratory immediately and alert others. Activate the fire alarm and call emergency services. Post a "NO ENTRY" sign on the door. Do not re-enter until cleared by emergency personnel.

### **Disposal Plan**

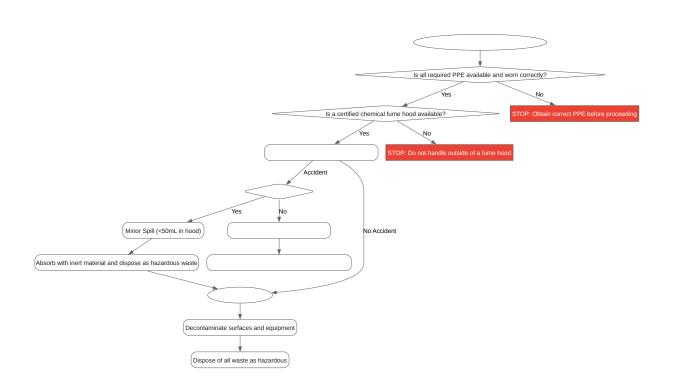
All waste containing **6H05 TFA** must be treated as hazardous waste.

- Waste Collection: Collect all solid and liquid waste containing 6H05 TFA in a designated, clearly labeled, and sealed hazardous waste container.
- Labeling: All waste containers must be labeled with "Hazardous Waste" and the full chemical name. Do not use abbreviations.
- Storage: Store hazardous waste in a designated satellite accumulation area.
- Disposal: Arrange for pickup by your institution's Environmental Health & Safety department. Empty containers should be rinsed before disposal as they may contain hazardous residue.

#### **Visual Workflow for Safe Handling**

The following diagram illustrates the key decision points and safety procedures for handling **6H05 TFA**.





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Caption: Workflow for the safe handling of 6H05 TFA.



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